

Application Notes and Protocols for DSHN

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Compound of Interest

Compound Name: DSHN

Cat. No.: B15579918

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A Potent and Selective Activator of Small Heterodimer Partner (SHP)

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed application notes and protocols for the preparation, storage, and use of **DSHN**, a potent and selective activator of the small heterodimer partner (SHP, NR0B2). **DSHN** has been shown to transcriptionally activate SHP mRNA and stabilize the SHP protein by preventing its ubiquitination and degradation.^[1] These protocols are intended to guide researchers in utilizing **DSHN** for in vitro studies, particularly in the context of cancer research where **DSHN** has been demonstrated to inhibit hepatocellular carcinoma (HCC) cell migration and invasiveness through the suppression of CCL2 expression.^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **DSHN** is provided in the table below.

Property	Value	Reference
Molecular Weight	323.36 g/mol	[1]
Appearance	White to brown powder	[1]
Purity	≥98% (HPLC)	[1]
Solubility	DMSO: 20 mg/mL	[1]
CAS Number	313952-63-5	[1]
Empirical Formula	C ₁₅ H ₁₇ NO ₅ S	[1]

Solution Preparation and Storage

Proper preparation and storage of **DSHN** solutions are critical for maintaining its bioactivity and ensuring experimental reproducibility.

Stock Solution Preparation (10 mM in DMSO)

Materials:

- **DSHN** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

Protocol:

- **Equilibrate DSHN:** Allow the vial of **DSHN** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weigh DSHN:** Accurately weigh out the desired amount of **DSHN** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.23

mg of **DSHN**.

- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the **DSHN** powder. For a 10 mM stock solution, add DMSO to achieve a final concentration of 3.23 mg/mL.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly until all the **DSHN** powder is completely dissolved. The solution should be clear.^[1] Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary, but avoid excessive heat.
- **Aliquot:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to minimize freeze-thaw cycles.

Working Solution Preparation

Materials:

- **DSHN** stock solution (10 mM in DMSO)
- Appropriate cell culture medium or experimental buffer

Protocol:

- **Thaw Stock Solution:** Thaw an aliquot of the **DSHN** stock solution at room temperature.
- **Dilute to Working Concentration:** Dilute the stock solution to the desired final concentration in pre-warmed cell culture medium or the appropriate experimental buffer. It is recommended to perform serial dilutions to achieve low micromolar or nanomolar concentrations.
- **Mix Thoroughly:** Gently mix the working solution by pipetting or inverting the tube. Avoid vigorous vortexing, which can cause shearing of components in the medium.
- **Immediate Use:** Use the freshly prepared working solution immediately for your experiments. Do not store diluted aqueous solutions of **DSHN** for extended periods.

Storage and Stability

Solution Type	Solvent	Storage Temperature	Shelf Life	Notes
Solid Powder	-	2-8°C	Refer to manufacturer's expiration date.	Store in a tightly sealed container, protected from light and moisture.
Stock Solution	DMSO	-20°C or -80°C	At least 6 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.

Note: While specific stability data for **DSHN** in solution is not extensively published, it is general practice for DMSO stock solutions of small molecules to be stored at -20°C or -80°C for several months. For optimal results, it is recommended to prepare fresh working solutions for each experiment.

Experimental Protocols

In Vitro Cell Migration (Wound Healing) Assay

This protocol provides a general method to assess the effect of **DSHN** on cancer cell migration.

Materials:

- Cancer cell line of interest (e.g., hepatocellular carcinoma cells)
- Complete cell culture medium
- **DSHN** stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- 24-well tissue culture plates
- Pipette tips (p200 or p1000) or a wound healing insert

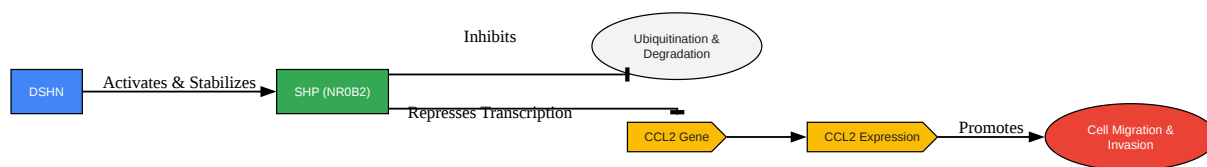
- Microscope with a camera

Protocol:

- Cell Seeding: Seed cells into 24-well plates at a density that will form a confluent monolayer within 24-48 hours.
- Create a "Wound": Once the cells are confluent, create a scratch in the monolayer using a sterile p200 pipette tip. Alternatively, use a commercially available wound healing insert to create a more uniform cell-free gap.
- Wash: Gently wash the wells with PBS to remove detached cells.
- Treatment: Replace the PBS with fresh culture medium containing various concentrations of **DSHN** (e.g., 0, 1, 5, 10 μ M). Include a vehicle control (DMSO) at the same final concentration as the highest **DSHN** treatment.
- Image Acquisition (Time 0): Immediately after adding the treatment, capture images of the wounds in each well using a microscope at low magnification (e.g., 4x or 10x).
- Incubation: Incubate the plate at 37°C in a humidified incubator with 5% CO₂.
- Image Acquisition (Time X): Capture images of the same wound areas at regular intervals (e.g., 12, 24, 48 hours) to monitor cell migration into the wound.
- Data Analysis: Measure the area of the wound at each time point for each treatment condition. The rate of wound closure can be calculated and compared between the **DSHN**-treated and control groups.

Signaling Pathway

DSHN is a selective activator of the small heterodimer partner (SHP), an atypical nuclear receptor that lacks a DNA-binding domain. SHP acts as a transcriptional corepressor, regulating the activity of other nuclear receptors and transcription factors. The activation of SHP by **DSHN** has been shown to suppress the expression of C-C motif chemokine ligand 2 (CCL2), a key chemokine involved in cancer cell migration and invasion.

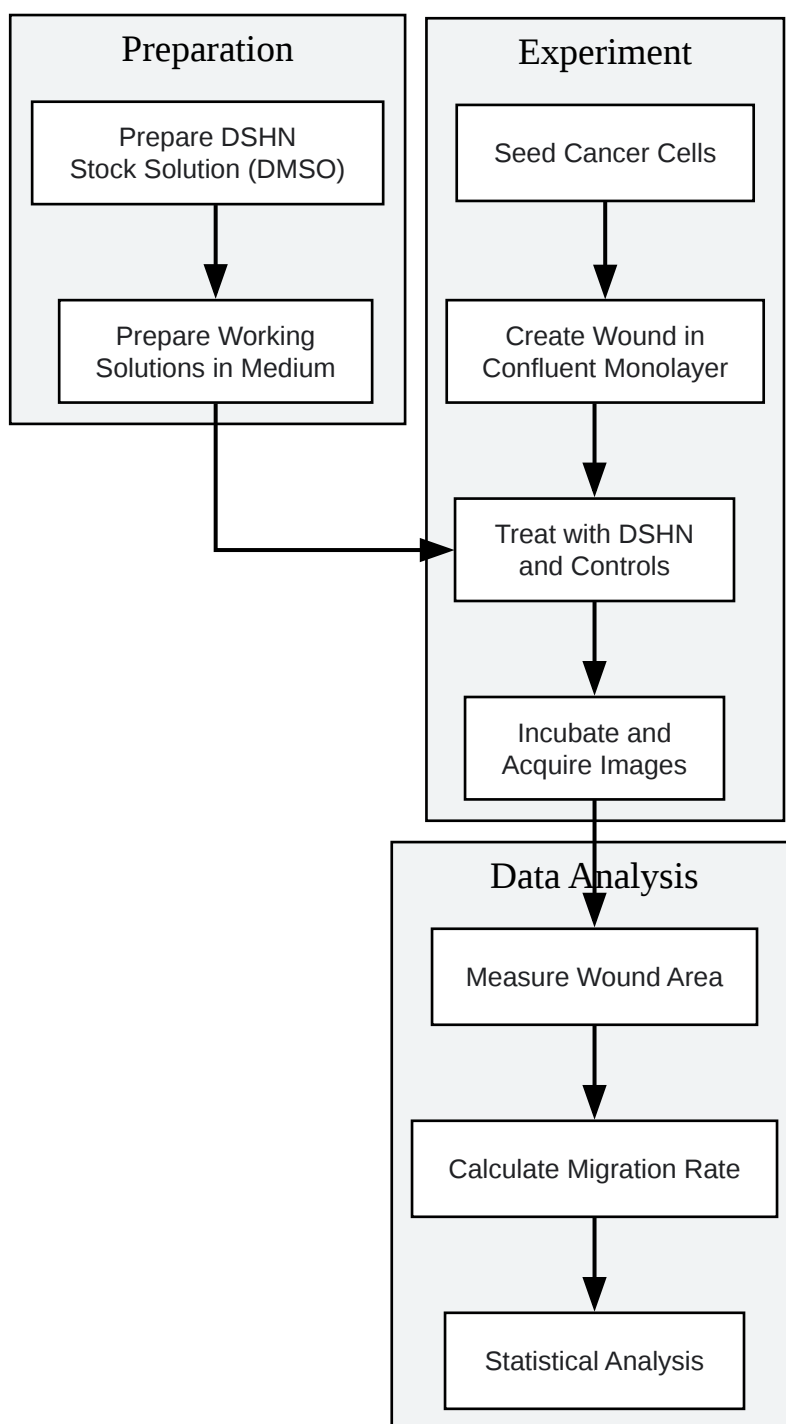


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Caption: **DSHN** signaling pathway.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for investigating the effects of **DSHN** on cancer cell migration.



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Caption: Experimental workflow for **DSHN** studies.

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References

- 1. DSHN = 98 HPLC 313952-63-5 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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